

An In-depth Technical Guide to 2-Isocyanato-1,1-dimethoxyethane

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Compound of Interest

Compound Name: 2-Isocyanato-1,1-dimethoxyethane

CAS No.: 71189-22-5

Cat. No.: B2483966

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physicochemical properties, synthesis, and reactivity of **2-isocyanato-1,1-dimethoxyethane**, a valuable reagent in organic synthesis. This document is intended to serve as a technical resource for researchers and professionals in drug development and materials science, offering insights into its molecular characteristics and potential applications.

Core Physicochemical Properties

2-Isocyanato-1,1-dimethoxyethane, identified by the CAS Number 71189-22-5, is a bifunctional organic compound.^{[1][2]} Its structure incorporates both a reactive isocyanate group and a protected aldehyde in the form of a dimethyl acetal. This unique combination makes it a versatile building block in the synthesis of more complex molecules. The physical form of the compound is a liquid.

A summary of its key quantitative data is presented below:

Property	Value	Source(s)
Molecular Weight	131.13 g/mol	[1][3]
Molecular Formula	C ₅ H ₉ NO ₃	[1][4]
Density	Data not available	
Physical Form	Liquid	

While the molecular weight is well-established, the density of **2-isocyanato-1,1-dimethoxyethane** is not readily available in the surveyed literature.

Molecular Structure and Reactivity

The structure of **2-isocyanato-1,1-dimethoxyethane** is fundamental to its chemical behavior. The isocyanate group (-N=C=O) is highly electrophilic and readily reacts with nucleophiles such as alcohols, amines, and water. These reactions are central to the formation of urethanes, ureas, and other derivatives, which are pivotal in the synthesis of various polymers and pharmaceuticals.[3] The presence of the dimethyl acetal provides a stable, protected form of an aldehyde, which can be deprotected under acidic conditions to reveal the aldehyde functionality for subsequent reactions.

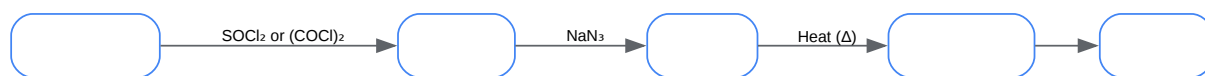
Caption: Chemical structure of **2-isocyanato-1,1-dimethoxyethane**.

Synthesis and Handling

The synthesis of isocyanates can be achieved through various methods, with non-phosgene routes gaining prominence due to safety and environmental concerns. One common approach is the Curtius rearrangement, which involves the thermal decomposition of an acyl azide. While specific synthesis protocols for **2-isocyanato-1,1-dimethoxyethane** are not detailed in the provided search results, a general workflow for isocyanate synthesis can be inferred.

Conceptual Synthesis Workflow

The following diagram illustrates a generalized flow for the synthesis of an isocyanate, which could be adapted for **2-isocyanato-1,1-dimethoxyethane** starting from a suitable carboxylic acid precursor.



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Caption: Generalized workflow for isocyanate synthesis via the Curtius rearrangement.

Safe Handling and Storage

Due to the reactivity of the isocyanate group, **2-isocyanato-1,1-dimethoxyethane** requires careful handling. It is classified as a substance that can cause skin irritation and may cause an allergic skin reaction. It is also harmful if swallowed, in contact with skin, or if inhaled.

Therefore, appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated fume hood.

For storage, the compound should be kept in an inert atmosphere at temperatures between 2-8°C. This is to prevent degradation from moisture and to maintain its purity.

Applications in Research and Development

The dual functionality of **2-isocyanato-1,1-dimethoxyethane** makes it a valuable intermediate in the synthesis of a wide range of compounds. In drug development, the isocyanate moiety can be used to link the molecule to proteins or other biomolecules, while the protected aldehyde can be unmasked for further chemical transformations. This allows for the construction of complex molecular architectures with precise control over the introduction of different functional groups.

Conclusion

2-Isocyanato-1,1-dimethoxyethane is a versatile chemical reagent with a well-defined molecular weight and a reactive profile that makes it suitable for a variety of synthetic applications. While a specific density value is not currently available, its other physicochemical properties and known reactivity provide a solid foundation for its use in research and development. Proper handling and storage are crucial to ensure the integrity of the compound and the safety of the user.

References

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